

biological role of [Leu15]-Gastrin I in stomach

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: [Leu15]-Gastrin I (human)

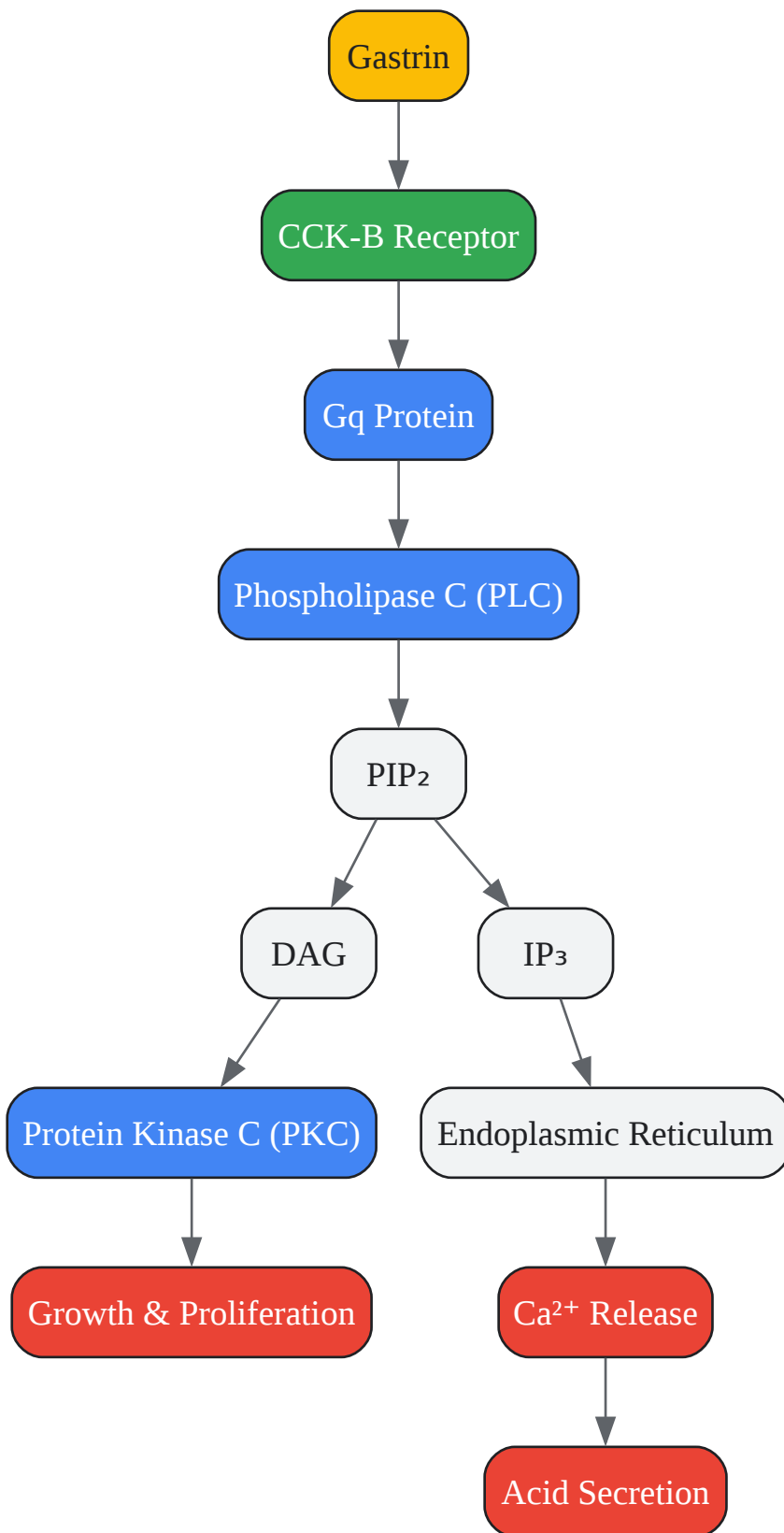
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Molecular Mechanism of Action

[Leu15]-Gastrin I (human) functions primarily through the activation of the cholecystokinin-B receptor (CCK-BR), which is expressed on the surface of target cells such as enterochromaffin-like (ECL) cells and parietal cells in the stomach [1] [2] [3].

The following diagram illustrates the core signaling pathway:



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[Leu15]-Gastrin I activates CCK-B receptor signaling pathways.

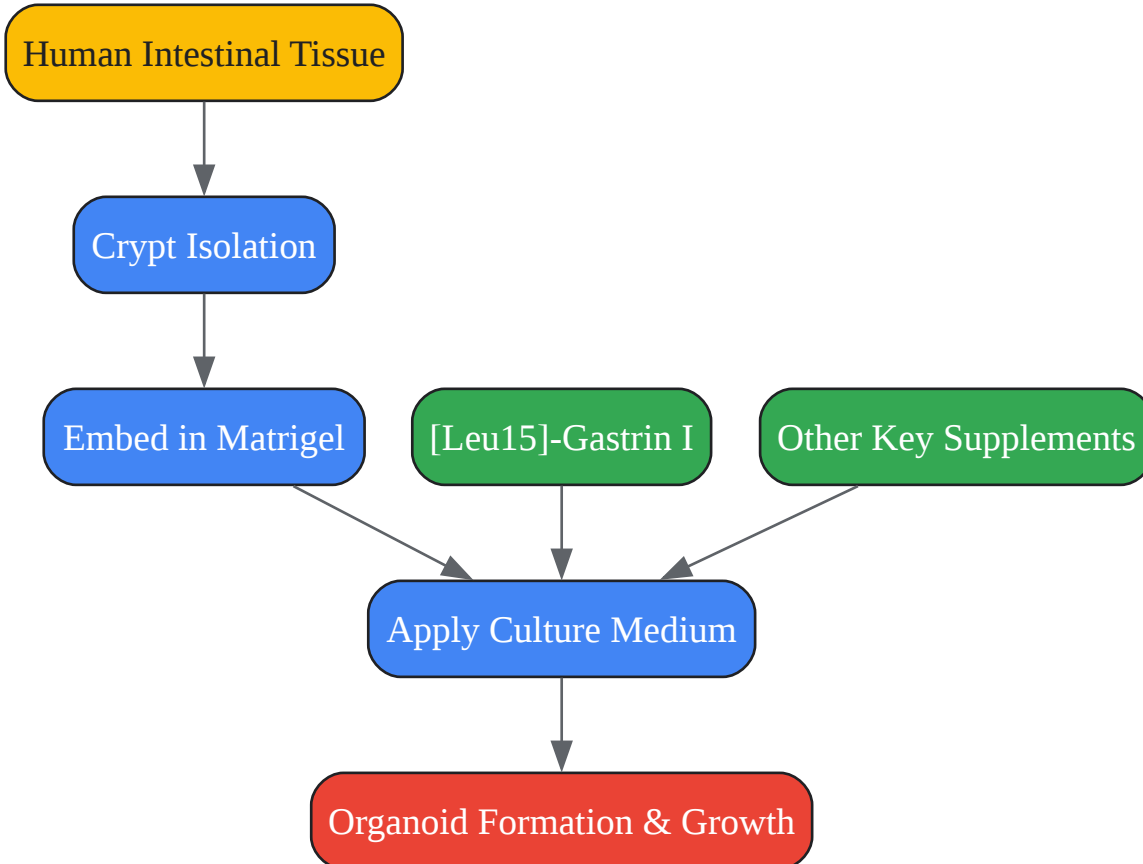
Activation of this pathway leads to two primary outcomes:

- **Stimulation of Gastric Acid Secretion:** The calcium mobilization in parietal cells directly triggers the upregulation and secretion of gastric acid via H⁺/K⁺ ATPase pumps [3].
- **Trophic Effects and Growth:** The activation of PKC and subsequent downstream pathways, including the Ras-ERK cascade, promotes DNA synthesis and cellular proliferation, which is crucial for the maintenance of the GI epithelium [2] [4].

Experimental Research Application

This peptide is vital in laboratory research, particularly in establishing advanced cell culture models. A key application is its use as a supplement in culture media for generating and maintaining human intestinal organoids [5].

The workflow for this protocol can be summarized as follows:



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Workflow for using [Leu15]-Gastrin I in human intestinal organoid generation.

The following table details the typical composition of a complete culture medium used in such organoid experiments, highlighting the role of [Leu15]-Gastrin I among other critical factors [5]:

Component	Category	Typical Function
WNT Surrogate-Fc	Growth Factor	Activates WNT/ β -catenin signaling, critical for stem cell maintenance.
R-Spondin 1	Growth Factor	Potentiates WNT signaling, essential for epithelial proliferation.
Noggin	Growth Factor	BMP pathway inhibitor; promotes stemness and epithelial growth.
Recombinant EGF	Growth Factor	Stimulates epithelial cell proliferation and survival.
A83-01	Small Molecule	Inhibitor of TGF- β signaling; supports organoid growth.
Nicotinamide	Metabolite	Improves organoid efficiency by inhibiting cell differentiation.
N-Acetylcysteine	Antioxidant	Reduces oxidative stress in the culture environment.
[Leu15]-Gastrin I	Peptide Hormone	Trophic factor for the gastrointestinal epithelium [5].
B-27 Supplement	Serum-Free Supplement	Provides hormones, vitamins, and other necessary factors.

Key Distinction from Native Gastrin

The critical difference between [Leu15]-Gastrin I and the native human Gastrin I lies in its **superior stability**. Native Gastrin I has a methionine at position 15, which is prone to oxidation, leading to a loss of

biological activity in solution [6] [7] [8]. The strategic substitution with leucine, a non-oxidizable amino acid, results in a peptide analog with full biological activity but significantly higher stability in aqueous solutions, making it more reliable for experimental use [6] [8].

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To cite this document: Smolecule. [biological role of [Leu15]-Gastrin I in stomach]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1902245#biological-role-of-leu15-gastrin-i-in-stomach>]

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